

Application Notes and Protocols for Fungal Transformation Using Phleomycin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Phleomycin*

Cat. No.: B1677689

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Introduction

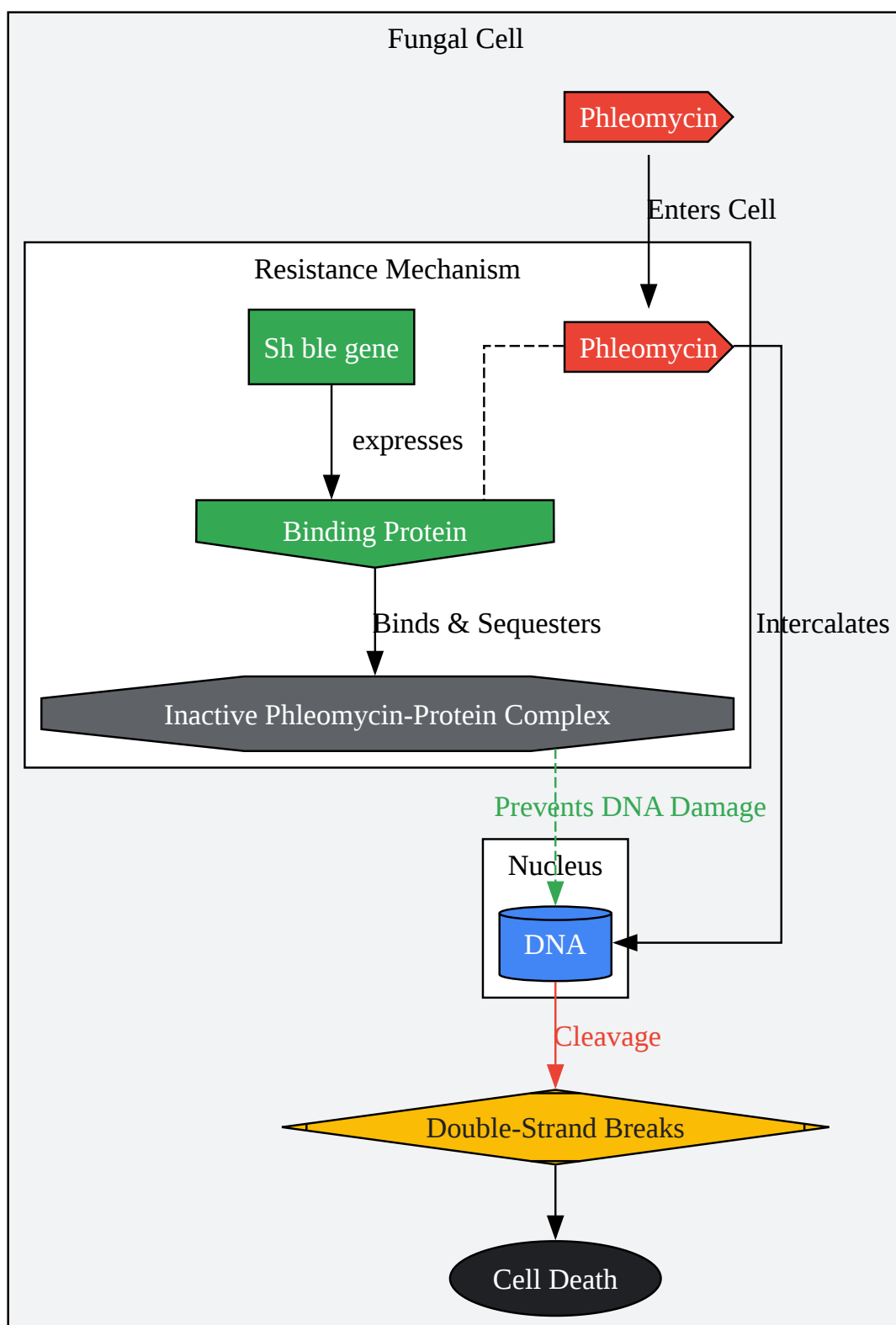
Phleomycin is a glycopeptide antibiotic belonging to the bleomycin family, isolated from *Streptomyces verticillus*.^{[1][2]} It is a potent antifungal agent widely used as a dominant selectable marker in fungal transformation protocols.^{[3][4]} Its efficacy against a broad spectrum of organisms, including bacteria, filamentous fungi, yeast, plant, and animal cells, makes it a versatile tool in molecular biology.^{[1][2][5]} **Phleomycin** is particularly recommended for use in fungal species that exhibit poor sensitivity to Zeocin®.^{[1][2][5]} Resistance to **Phleomycin** is conferred by the *Sh ble* gene from *Streptoalloteichus hindustanus*, which encodes a protein that stoichiometrically binds to **Phleomycin**, inactivating its DNA-cleaving activity.^{[2][3][5]}

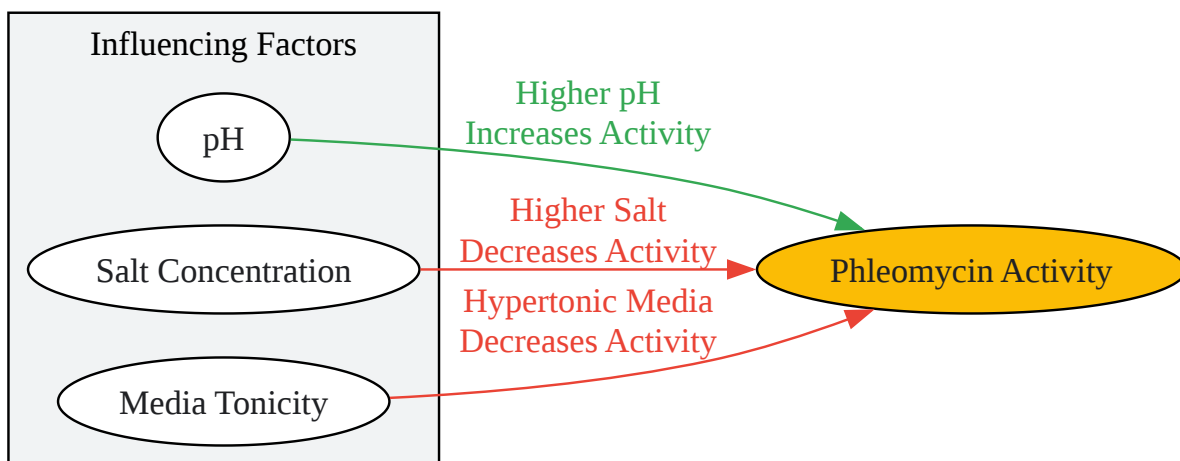
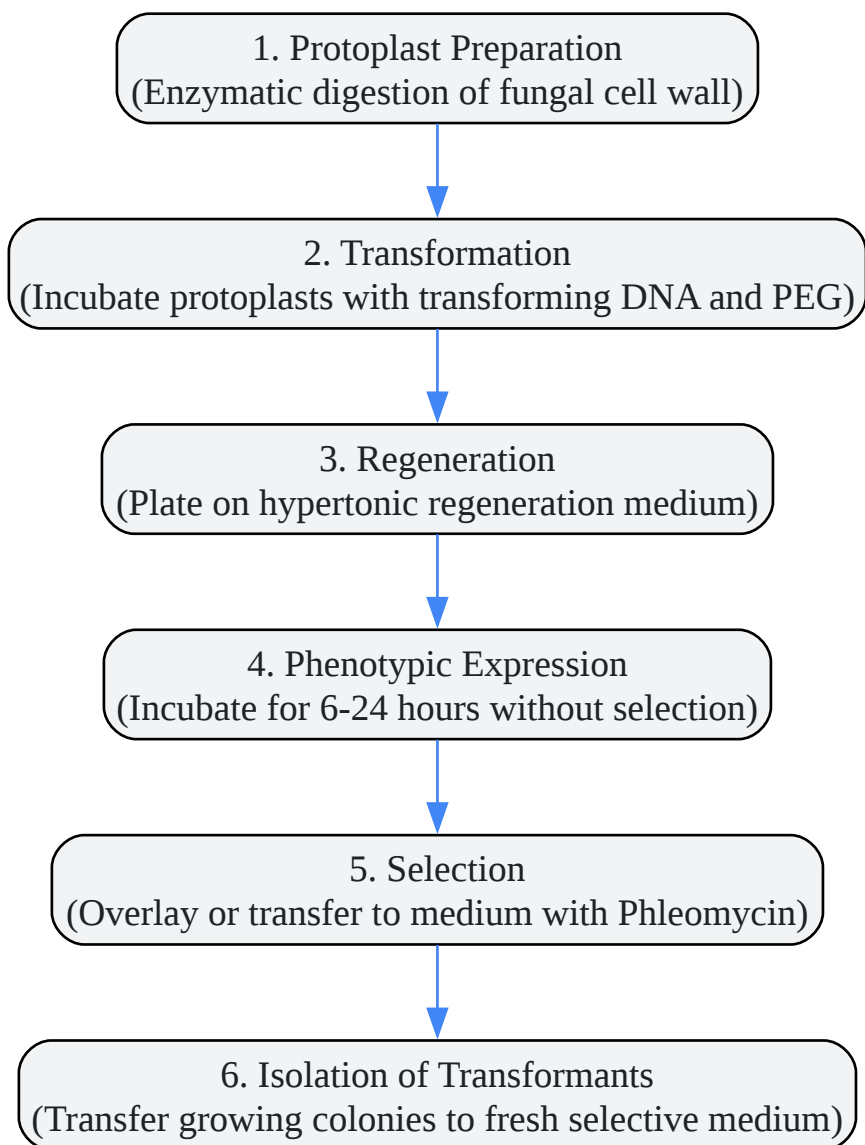
Mechanism of Action

Phleomycin's primary mode of action is the induction of DNA damage. The molecule intercalates into the DNA double helix, and through a metal-ion dependent mechanism involving iron (II) and molecular oxygen, it generates reactive oxygen species that cause single- and double-strand breaks in the DNA.^{[1][3]} This damage to the DNA integrity ultimately leads to cell death.^{[2][5]} **Phleomycin** has been shown to block the cell cycle in the S-phase.^[1] In addition to its effects on DNA, **Phleomycin** can also perturb plasma membranes and damage RNA.^[3] Studies on the related compound, bleomycin, suggest it may also disrupt mitochondrial function and interfere with phospholipid biosynthesis.^[6]

The resistance mechanism involves a 14 kDa protein encoded by the *Sh ble* gene.^[2] This protein binds to **Phleomycin** with high affinity, preventing it from interacting with and cleaving

the cellular DNA.[1][2]





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- To cite this document: BenchChem. [Application Notes and Protocols for Fungal Transformation Using Phleomycin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1677689#using-phleomycin-for-fungal-transformation]

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